

# In-Depth Technical Guide: Safety and Handling of 1-(Methylsulfonyl)piperidin-4-amine

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## Compound of Interest

Compound Name: 1-(Methylsulfonyl)piperidin-4-amine

Cat. No.: B1280446

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **1-(Methylsulfonyl)piperidin-4-amine**, a key intermediate in pharmaceutical synthesis. The information is intended for professionals in research and drug development who may handle this compound.

## Chemical Identification and Properties

Property	Value	Reference
Chemical Name	1-(Methylsulfonyl)piperidin-4-amine	[1]
CAS Number	402927-97-3	[1]
Molecular Formula	C6H14N2O2S	[1]
Molecular Weight	178.25 g/mol	[1]
Appearance	White to light yellow solid	[1]
Synonyms	4-Amino-1-(methylsulfonyl)piperidine, 1-(Methylsulfonyl)-4-piperidinamine	[1]

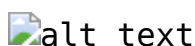
## Hazard Identification and Classification

While a comprehensive, official Safety Data Sheet (SDS) with detailed toxicological data for **1-(Methylsulfonyl)piperidin-4-amine** is not readily available in public domains, information for its hydrochloride salt and similar piperidine derivatives provides essential safety guidance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.<sup>[2]</sup>

GHS Hazard Classification (based on available data for the hydrochloride salt):<sup>[2]</sup>

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)
- Serious Eye Damage/Eye Irritation: Category 2A (Causes serious eye irritation)
- Specific Target Organ Toxicity (Single Exposure): Category 3, Respiratory tract irritation (May cause respiratory irritation)

Hazard Pictograms:



Signal Word: Warning

Hazard Statements:<sup>[2]</sup>

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:<sup>[2]</sup>

- Prevention: P261, P264, P271, P280
- Response: P302+P352, P304+P340, P305+P351+P338, P319, P321, P332+P317, P337+P317, P362+P364
- Storage: P403+P233, P405

- Disposal: P501

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure the safety of laboratory personnel.[3]

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of dust or vapors.[4]
- Ensure safety showers and eyewash stations are readily accessible.[5]

Personal Protective Equipment (PPE):[3][4]

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- Respiratory Protection: If dust or aerosols are generated and engineering controls are insufficient, use a NIOSH-approved respirator with an appropriate cartridge.

General Hygiene Practices:[4]

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.

Storage:[5]

- Store in a tightly closed, properly labeled container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

## First Aid Measures

In case of exposure, immediate action is crucial.

- After Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[\[5\]](#)
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[5\]](#)
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (PPE) as described in Section 3.[\[4\]](#)
- Environmental Precautions: Prevent the material from entering drains or waterways.
- Methods for Cleaning Up: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal. For larger spills, contain the spill and collect the material using a method that does not generate dust.[\[4\]](#)

## Reactivity and Stability

- Reactivity: The amino group can act as a nucleophile.[\[2\]](#)
- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Exposure to moisture, heat, and incompatible materials.[\[5\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[5\]](#)

- Hazardous Decomposition Products: Thermal decomposition may produce irritating gases and vapors, including carbon oxides, nitrogen oxides (NOx), and sulfur oxides (SOx).[5]

## Biological Significance and Potential Signaling Pathways

**1-(Methylsulfonyl)piperidin-4-amine** is a crucial building block in the synthesis of the investigational drug Ebvaciclib (PF-06873600).[6] Ebvaciclib is a potent and selective inhibitor of cyclin-dependent kinases (CDKs), specifically CDK2, CDK4, and CDK6.[7]

### CDK Signaling Pathway and the Role of Ebvaciclib:

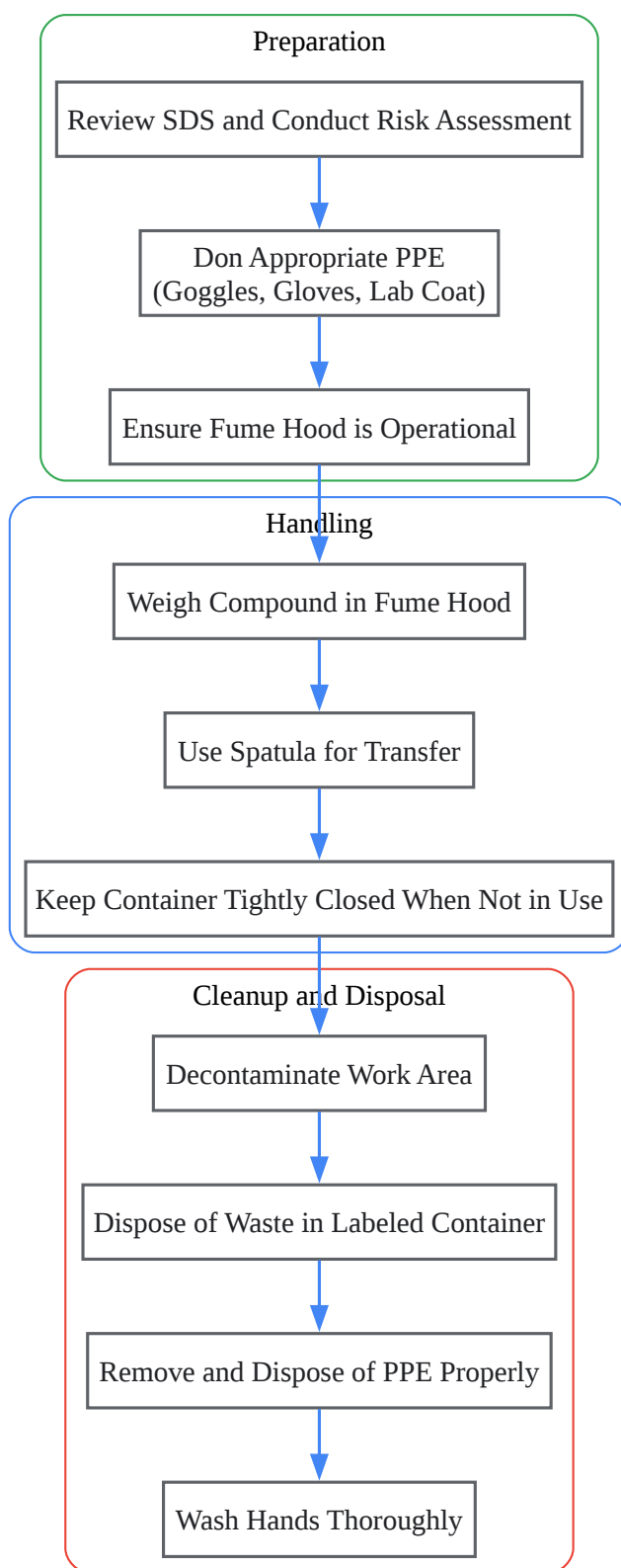
The cell cycle is a tightly regulated process controlled by CDKs and their regulatory partners, cyclins. Dysregulation of the cell cycle is a hallmark of cancer. Ebvaciclib, by inhibiting CDK2, CDK4, and CDK6, can arrest the cell cycle progression, leading to an induction of apoptosis and inhibition of tumor cell proliferation.[6][7] The synthesis of Ebvaciclib from **1-(Methylsulfonyl)piperidin-4-amine** underscores the importance of this intermediate in the development of targeted cancer therapies.

While the direct biological activity of **1-(Methylsulfonyl)piperidin-4-amine** is not extensively documented, its structural motif is found in various biologically active compounds. For instance, piperidine derivatives are known to interact with a wide range of biological targets.[8] Furthermore, compounds with similar structures have been investigated as inhibitors of the Hedgehog signaling pathway, another important pathway in developmental biology and cancer.[9][10]

## Experimental Protocols and Workflows

### General Handling Protocol for Amine Compounds

This protocol outlines a general procedure for safely handling solid amine compounds like **1-(Methylsulfonyl)piperidin-4-amine** in a research laboratory.

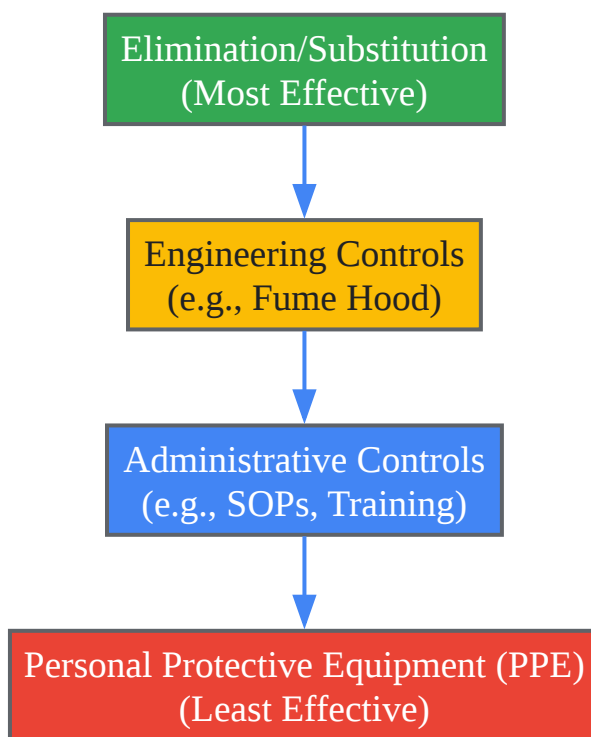


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Caption: General workflow for safely handling solid amine compounds.

## Logical Relationship of Safety Measures

This diagram illustrates the hierarchical approach to ensuring safety when working with hazardous chemicals.



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Caption: Hierarchy of controls for chemical safety.

## Synthesis and Purification

**1-(Methylsulfonyl)piperidin-4-amine** can be synthesized from tert-butyl (1-methylsulfonyl-piperidin-4-yl)-carbamate by deprotection using trifluoroacetic acid in dichloromethane.[1] The crude product can be purified by dissolving it in methanol, treating it with a polymer-supported bicarbonate resin to remove acidic impurities, followed by filtration and removal of the solvent under reduced pressure.[1]

## Disposal Considerations

Chemical waste must be disposed of in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.[4]

Contaminated packaging should be treated as the chemical itself.

This technical guide is intended to provide essential safety and handling information for **1-(Methylsulfonyl)piperidin-4-amine**. It is not a substitute for a comprehensive Safety Data Sheet (SDS) and institutional safety protocols. Researchers should always consult the most up-to-date safety information and adhere to all applicable safety regulations.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of 1-(Methylsulfonyl)piperidin-4-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1280446#1-methylsulfonyl-piperidin-4-amine-safety-and-handling-precautions\]](https://www.benchchem.com/product/b1280446#1-methylsulfonyl-piperidin-4-amine-safety-and-handling-precautions)

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